

Personal protective equipment for handling 3-(Chloromethyl)-5-methylpyridine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Chloromethyl)-5-methylpyridine hydrochloride

Cat. No.: B140643

[Get Quote](#)

Essential Safety and Handling Guide for 3-(Chloromethyl)-5-methylpyridine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **3-(Chloromethyl)-5-methylpyridine hydrochloride** (CAS No. 1007089-84-0). Adherence to these guidelines is essential for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Summary

3-(Chloromethyl)-5-methylpyridine hydrochloride is a chemical compound that poses several health risks. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3][4]} The substance is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

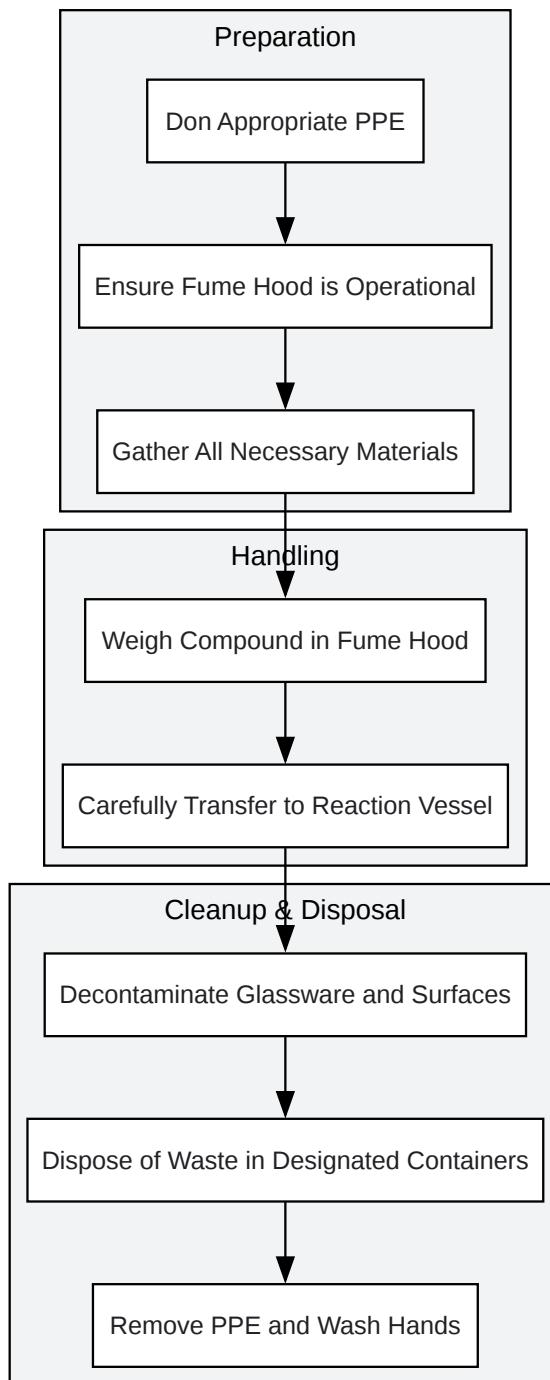
The following table summarizes the mandatory personal protective equipment required when handling this compound.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles with side shields or Face Shield	Must be worn at all times to protect against splashes and airborne particles. [1] [5] [6]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended for handling pyridine derivatives. [5] [6] It is crucial to inspect gloves for any signs of degradation or punctures before each use. Contaminated gloves must be replaced immediately. [1]
Body	Laboratory Coat	A fully buttoned lab coat is required to protect skin from potential contact. [1] [5] [6]
Respiratory	Chemical Fume Hood or Respirator	All handling of 3-(Chloromethyl)-5-methylpyridine hydrochloride should be conducted within a certified chemical fume hood to minimize the risk of inhalation. [1] [5] [6] If a fume hood is not available, a suitable respirator must be used. [1] [5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of this compound. The following workflow outlines the procedural steps from preparation to disposal.

Workflow for Safe Handling of 3-(Chloromethyl)-5-methylpyridine hydrochloride

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-(Chloromethyl)-5-methylpyridine hydrochloride**.

Experimental Protocols

Standard Handling Protocol:

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[6] Don all required personal protective equipment as specified in the table above.[1][5][6] Verify the proper functioning of the chemical fume hood.[5]
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to prevent inhalation of dust or fumes.[1][5] Use appropriate tools to handle the solid material.
- General Handling: Avoid all personal contact with the substance, including inhalation.[1] Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[1][4][7] Keep the container tightly sealed when not in use.[1][7]
- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water. [1][7][8] Contaminated work clothing should be laundered separately before reuse.[1]

Emergency Procedures:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally. Seek immediate medical attention.[1][5]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water.[5] If irritation develops or persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Disposal Plan

Proper disposal of **3-(Chloromethyl)-5-methylpyridine hydrochloride** and any contaminated materials is imperative to prevent environmental contamination and adhere to regulatory standards.

Waste Collection and Storage:

- All waste containing this compound, including contaminated gloves, wipes, and glassware, must be treated as hazardous waste.
- Collect all waste materials in a designated, clearly labeled, and sealed container.[\[1\]](#)[\[5\]](#)
- Store the hazardous waste container in a cool, dry, and well-ventilated area, segregated from incompatible materials.[\[1\]](#)[\[9\]](#)

Disposal Method:

- Dispose of the hazardous waste through a licensed waste disposal company.[\[8\]](#)[\[10\]](#)
- Consult with your institution's Environmental Health and Safety (EHS) department and follow all local, state, and federal regulations for the disposal of halogenated organic compounds. [\[1\]](#)[\[10\]](#) Do not dispose of this chemical down the drain or in regular trash.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. 3-(Chloromethyl)-5-methylpyridine hydrochloride | 1007089-84-0 [sigmaaldrich.com]
- 3. 3-(Chloromethyl)-5-methylpyridine hydrochloride | C7H9Cl2N | CID 24764282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. benchchem.com [benchchem.com]

- 6. benchchem.com [benchchem.com]
- 7. kishida.co.jp [kishida.co.jp]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. fishersci.se [fishersci.se]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Chloromethyl)-5-methylpyridine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140643#personal-protective-equipment-for-handling-3-chloromethyl-5-methylpyridine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com